

An In-depth Technical Guide to Thiophene-2-carbaldehyde: Properties and Applications

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Compound of Interest

Compound Name: 5-Cyclopentylthiophene-2-carbaldehyde

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For Researchers, Scientists, and Drug Development Professionals

Introduction: Unveiling a Versatile Heterocyclic Aldehyde

Thiophene-2-carbaldehyde, a prominent member of the thiophene family, is an organosulfur compound with the chemical formula C_5H_4OS .^[1] This five-membered heterocyclic aldehyde, characterized by a sulfur atom within its aromatic ring, stands as a critical building block in the landscape of organic synthesis and medicinal chemistry.^{[1][2][3]} Its unique electronic properties and versatile reactivity make it an indispensable precursor for a vast array of pharmaceuticals, functional materials, and agrochemicals.^{[4][5]} This guide provides a comprehensive exploration of the core characteristics of thiophene-2-carbaldehyde, offering in-depth insights into its physicochemical properties, reactivity, synthesis, and diverse applications, with a particular focus on its role in drug discovery and development.

I. Fundamental Physicochemical and Spectroscopic Profile

Thiophene-2-carbaldehyde is a colorless to light yellow oily liquid, often presenting with an almond-like odor.^[6] Its physical and chemical properties are pivotal to its handling, storage, and application in various synthetic protocols.

Physicochemical Properties

A summary of the key physicochemical properties of thiophene-2-carbaldehyde is presented in the table below, providing a quick reference for laboratory applications.

Property	Value	Source
Molecular Formula	C ₅ H ₄ OS	[1]
Molar Mass	112.15 g/mol	[1]
Appearance	Colorless to light yellow liquid	[1]
Density	1.2 g/mL at 25 °C	[1][6]
Boiling Point	198 °C	[1][6]
75-77 °C at 11 mmHg	[6]	
Melting Point	< 10 °C	[6]
Flash Point	77 °C (172 °F)	[6][7]
Refractive Index (n _{20/D})	1.591	[6]
Solubility	Soluble in ethanol, benzene, ether, chloroform, DMSO, and ethyl acetate. Slightly soluble to insoluble in water.	[6][7]
Storage	Store in a cool place (2-8°C). Air sensitive.	[6][7]
Incompatibilities	Strong bases, strong oxidizing agents, and strong reducing agents.	[7]

Spectroscopic Signature

The structural elucidation and purity assessment of thiophene-2-carbaldehyde and its derivatives rely heavily on spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum provides distinct signals for the aldehyde proton and the protons on the thiophene ring. The aldehyde proton typically appears as a singlet around δ 9.95 ppm.[5][8] The thiophene ring protons exhibit characteristic multiplets or distinct signals depending on the substitution pattern. For the parent compound, the protons at positions 3,

4, and 5 can be observed, with their chemical shifts and coupling constants providing crucial structural information.[5][8] For instance, in a CDCl_3 solvent, the protons at positions 3 and 5 might show singlets at approximately δ 7.9 ppm and δ 7.7 ppm, respectively.[5]

- ^{13}C NMR: The carbon NMR spectrum is equally informative, with the carbonyl carbon of the aldehyde group resonating at a characteristic downfield chemical shift (around δ 183.1 ppm). [8] The carbon atoms of the thiophene ring also give rise to distinct signals that are sensitive to the electronic environment.[8]

Infrared (IR) Spectroscopy

The IR spectrum of thiophene-2-carbaldehyde is dominated by a strong absorption band corresponding to the $\text{C}=\text{O}$ stretching vibration of the aldehyde group, typically observed in the region of $1665\text{--}1701\text{ cm}^{-1}$. [9] The presence of this band is a key diagnostic feature for the functional group.

II. Reactivity and Synthetic Utility: A Chemist's Perspective

The chemical behavior of thiophene-2-carbaldehyde is governed by the interplay between the aromatic thiophene ring and the electrophilic aldehyde group. This duality in its nature is the cornerstone of its extensive use in organic synthesis.

The Aldehyde Moiety: A Hub of Reactivity

The aldehyde group is highly electrophilic and serves as the primary site for a multitude of chemical transformations.[10] This reactivity allows for the construction of more complex molecular architectures.

- Condensation Reactions: Thiophene-2-carbaldehyde readily undergoes condensation reactions with various nucleophiles.[10][11]
 - With primary amines, it forms imines (Schiff bases).[10][12]
 - Reaction with hydrazines yields hydrazones.[10]

- It participates in Knoevenagel condensations with active methylene compounds.[10]
These reactions are fundamental for extending conjugation and synthesizing compounds with tailored optical and electronic properties.[10]
- Oxidation and Reduction: The aldehyde group can be easily oxidized to the corresponding thiophene-2-carboxylic acid or reduced to a hydroxymethyl group, providing access to different classes of thiophene derivatives.[13]

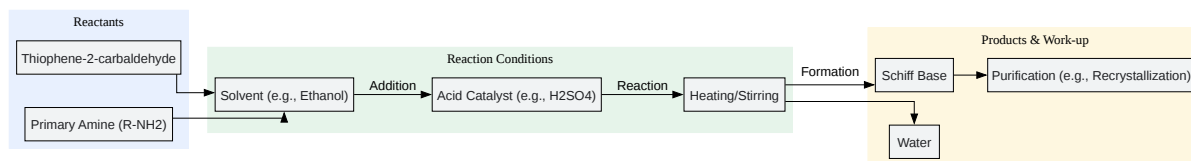
The Thiophene Ring: An Aromatic Scaffold

The thiophene ring, being aromatic, can undergo electrophilic aromatic substitution reactions. The position of substitution is directed by the electron-withdrawing nature of the aldehyde group.

- Suzuki-Miyaura Cross-Coupling: This palladium-catalyzed reaction is a powerful tool for forming carbon-carbon bonds. Thiophene-2-carbaldehyde derivatives can be coupled with various arylboronic acids or esters to synthesize a wide range of aryl-substituted thiophenes. [5] This methodology is extensively used in the synthesis of pharmaceuticals and advanced materials.[5]

Workflow for a Typical Condensation Reaction: Synthesis of a Schiff Base

The following diagram illustrates a generalized workflow for the synthesis of a Schiff base from thiophene-2-carbaldehyde and a primary amine. This is a foundational reaction that showcases the utility of the aldehyde's reactivity.



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Caption: Generalized workflow for the synthesis of a Schiff base.

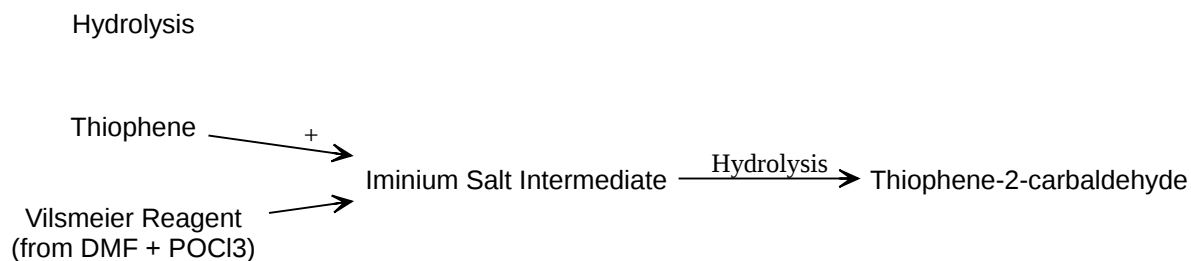
III. Synthesis of Thiophene-2-carbaldehyde: Key Methodologies

Several synthetic routes have been developed for the preparation of thiophene-2-carbaldehyde, with the Vilsmeier-Haack reaction being one of the most common and efficient methods.

Vilsmeier-Haack Reaction

This reaction involves the formylation of thiophene using a Vilsmeier reagent, which is typically generated from N,N-dimethylformamide (DMF) and an activating agent like phosphorus oxychloride (POCl₃) or solid phosgene (triphosgene).^{[1][14]}

Reaction Scheme:



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Caption: Simplified Vilsmeier-Haack reaction for thiophene-2-carbaldehyde synthesis.

Experimental Protocol: Vilsmeier-Haack Synthesis

The following is a representative protocol for the synthesis of thiophene-2-carbaldehyde via the Vilsmeier-Haack reaction.

Materials:

- Thiophene
- N,N-Dimethylformamide (DMF)
- Phosphorus oxychloride (POCl₃) or Triphosgene
- Chlorobenzene (if using triphosgene)
- Ice water
- Dilute sodium hydroxide solution
- Dichloromethane or other suitable extraction solvent

Procedure:

- Reaction Setup: In a reaction vessel, combine thiophene and N,N-dimethylformamide.^[14]

- Vilsmeier Reagent Addition: Slowly add a solution of triphosgene in chlorobenzene or phosphorus oxychloride to the mixture at 0 °C.[14]
- Reaction: After the addition is complete, continue stirring at 0 °C for 1 hour, then allow the reaction to warm to a specific temperature and proceed for a designated time.[14]
- Quenching and Neutralization: Cool the reaction mixture and carefully add it to ice water for hydrolysis.[14][15] Neutralize the resulting solution with a dilute sodium hydroxide solution. [14]
- Extraction and Purification: Separate the organic layer. Extract the aqueous layer with a suitable solvent like dichloromethane. Combine the organic phases, wash, dry, and purify the product by distillation under reduced pressure to obtain thiophene-2-carbaldehyde.[14]

Alternative Synthetic Routes

Other methods for synthesizing thiophene-2-carbaldehyde include:

- Chloromethylation of thiophene followed by oxidation.[1]
- Reaction of 2-iodothiophene with carbon monoxide in the presence of a palladium catalyst. [16]

IV. Applications in Drug Discovery and Development: A Scaffold of Significance

The thiophene ring is a privileged scaffold in medicinal chemistry, and thiophene-2-carbaldehyde serves as a versatile starting material for the synthesis of a wide range of biologically active molecules.[3][17] Its derivatives have demonstrated a broad spectrum of pharmacological activities.

A Precursor to Marketed Drugs

Thiophene-2-carbaldehyde is a key intermediate in the synthesis of several commercially available drugs, including:

- Eprosartan: An angiotensin II receptor antagonist used for the treatment of hypertension.[\[1\]](#)
[\[4\]](#)
- Azosemide: A loop diuretic used to treat fluid retention.[\[1\]](#)[\[4\]](#)
- Teniposide: An anticancer agent.[\[1\]](#)

Diverse Biological Activities of Thiophene-2-carbaldehyde Derivatives

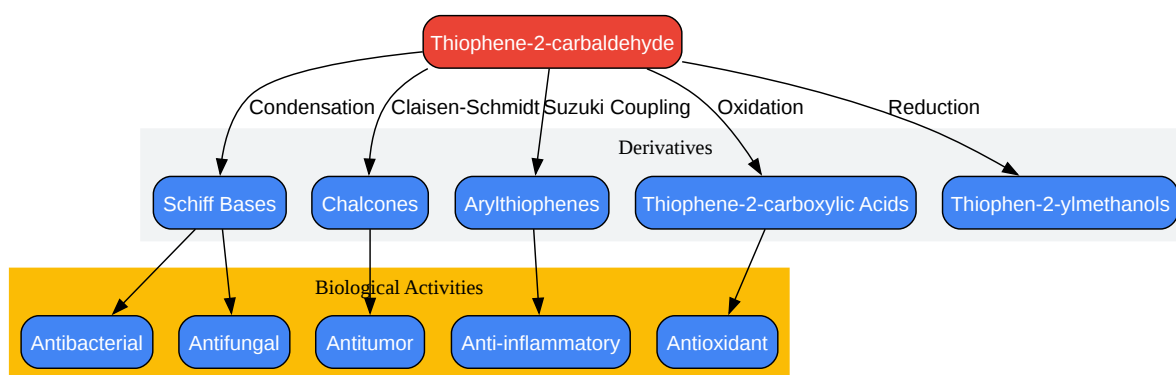
Derivatives of thiophene-2-carbaldehyde have been extensively investigated and have shown a remarkable array of biological activities.

Biological Activity	Examples of Derivatives and Findings	Source
Antibacterial	Arylthiophene-2-carbaldehydes have shown significant activity against both Gram-positive and Gram-negative bacteria. Some derivatives exhibited better activity than the standard drug streptomycin.	[5][17]
Antifungal	Thiophene-based compounds have been explored for their antifungal properties.	[11][17]
Antitumor	Thiophene-containing molecules have demonstrated antitumor activity.	[3][5][17]
Anti-inflammatory	Certain thiophene derivatives have exhibited anti-inflammatory properties.	[3][5][17]
Antioxidant	Thiophene-2-carboxamide derivatives have been studied for their antioxidant capabilities.	[17]
Antiviral	Unsaturated ketones synthesized from thiophene-2-carbaldehyde have shown antiviral and cytotoxic effects.	[7]
Antiurease	Some arylthiophene-2-carbaldehydes have displayed outstanding urease inhibition.	[5]

Structure-Activity Relationship (SAR) Insights

The biological activity of thiophene-2-carbaldehyde derivatives can be fine-tuned by modifying the substituents on the thiophene ring or by derivatizing the aldehyde group. For instance, the introduction of electron-withdrawing or electron-donating groups on an aryl substituent can significantly impact the antibacterial activity against different bacterial strains.[5]

The following diagram illustrates the central role of thiophene-2-carbaldehyde in the synthesis of various bioactive compounds.



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Caption: Synthetic pathways from thiophene-2-carbaldehyde to bioactive derivatives.

V. Broader Applications in Material Science and Organic Synthesis

Beyond its significance in the pharmaceutical industry, thiophene-2-carbaldehyde is a valuable molecule in other scientific domains.

- **Material Science:** Thiophene derivatives are integral components of conductive polymers and other functional materials used in electronics, such as organic solar cells and light-emitting diodes.[5][11]

- Organic Synthesis: It serves as a versatile intermediate for creating complex organic molecules, including polymers and dyes.[4]
- Agrochemicals: Derivatives of thiophene-2-carbaldehyde are being explored for their potential use as agrochemicals due to their biological activity.[4][5]

Conclusion: A Keystone Chemical Entity

Thiophene-2-carbaldehyde is a cornerstone of modern organic and medicinal chemistry. Its unique combination of an aromatic thiophene ring and a reactive aldehyde group provides a powerful platform for the synthesis of a vast and diverse range of molecules. From its fundamental role as a precursor to life-saving drugs to its application in the development of advanced materials, the importance of thiophene-2-carbaldehyde cannot be overstated. A thorough understanding of its properties, reactivity, and synthetic methodologies is crucial for any researcher, scientist, or drug development professional working in these fields. The continued exploration of this versatile molecule will undoubtedly lead to further innovations and discoveries.

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